

3-Methoxyfuran: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 3-Methoxyfuran

Cat. No.: B152165

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxyfuran is a heterocyclic organic compound belonging to the furan family. Its structure consists of a five-membered aromatic ring containing one oxygen atom, with a methoxy group substituted at the 3-position. While not as extensively studied as some other furan derivatives, **3-methoxyfuran** and its related structures are of interest to researchers in various fields, including synthetic organic chemistry and medicinal chemistry, due to their potential as building blocks for more complex molecules. This document provides a detailed technical guide on **3-methoxyfuran**, summarizing its chemical identifiers, physical properties, synthesis, and reactivity, with a focus on data relevant to research and development.

Chemical Identifiers and Physical Properties

A clear identification of a chemical compound is crucial for research and regulatory purposes. The following tables summarize the key identifiers and computed physical properties of **3-methoxyfuran**.

Table 1: Chemical Identifiers for **3-Methoxyfuran**^[1]

Identifier	Value
CAS Number	3420-57-3
PubChem CID	12711598
IUPAC Name	3-methoxyfuran
Molecular Formula	C ₅ H ₆ O ₂
InChI	InChI=1S/C5H6O2/c1-6-5-2-3-7-4-5/h2-4H,1H3
InChIKey	VMMAQHURVWNQOM-UHFFFAOYSA-N
SMILES	<chem>COC1=COC=C1</chem>

Table 2: Computed Physical and Chemical Properties of **3-Methoxyfuran**[\[1\]](#)

Property	Value
Molecular Weight	98.10 g/mol
Exact Mass	98.036779430 Da
Topological Polar Surface Area	22.4 Å ²
Complexity	80.1
XLogP3	0.8
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1

Synthesis of 3-Methoxyfuran

The synthesis of **3-methoxyfuran** can be approached through various synthetic strategies. One general and effective method involves the gold-catalyzed cyclization of propargylic alcohols in the presence of an alcohol, in this case, methanol.

Experimental Protocol: Gold-Catalyzed Synthesis of 3-Alkoxyfurans

This protocol is a general procedure for the synthesis of 3-alkoxyfurans and can be adapted for the synthesis of **3-methoxyfuran**.^[2]

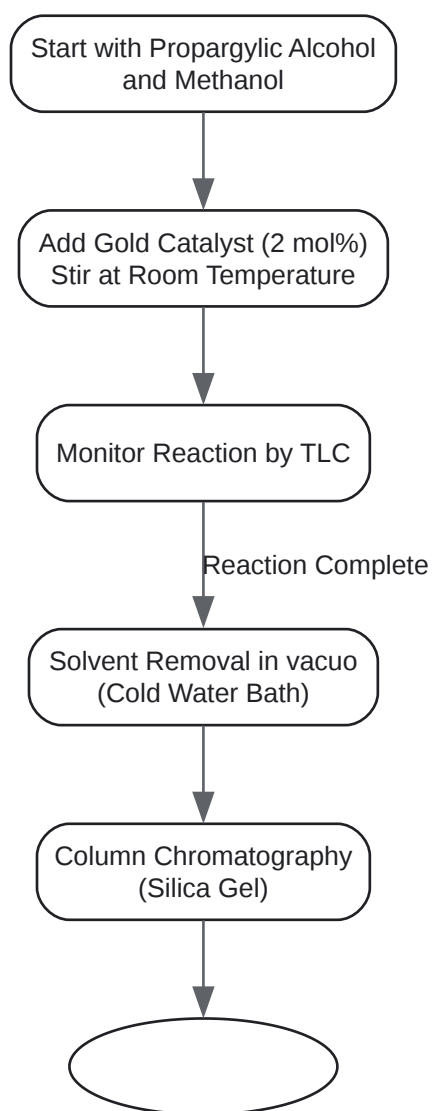
Materials:

- Appropriate propargylic alcohol precursor
- Methanol (reagent grade)
- Gold catalyst, e.g., $[\text{Ph}_3\text{PAuNTf}_2]_2 \cdot \text{PhMe}$ (2 mol%)
- Anhydrous solvent (e.g., dichloromethane)
- Silica gel for column chromatography
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Dissolve the propargylic alcohol in methanol (8-10 mL per gram of alcohol).
- To this solution, add the gold catalyst (2 mol%).
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, remove the solvent in vacuo using a cold water bath to prevent potential aerobic oxidation of the 3-alkoxyfuran product.
- Purify the crude product by column chromatography on silica gel to yield the desired 3-alkoxyfuran.

A logical workflow for this synthesis is depicted in the following diagram.



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Fig. 1: General workflow for the gold-catalyzed synthesis of **3-methoxyfuran**.

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and characterization of chemical compounds. While a complete set of spectra for **3-methoxyfuran** is not readily available in public databases, a reference to its ^{13}C NMR spectrum exists.

^{13}C NMR Spectrum: A ^{13}C NMR spectrum for **3-methoxyfuran** has been reported in the chemical literature.^[1]

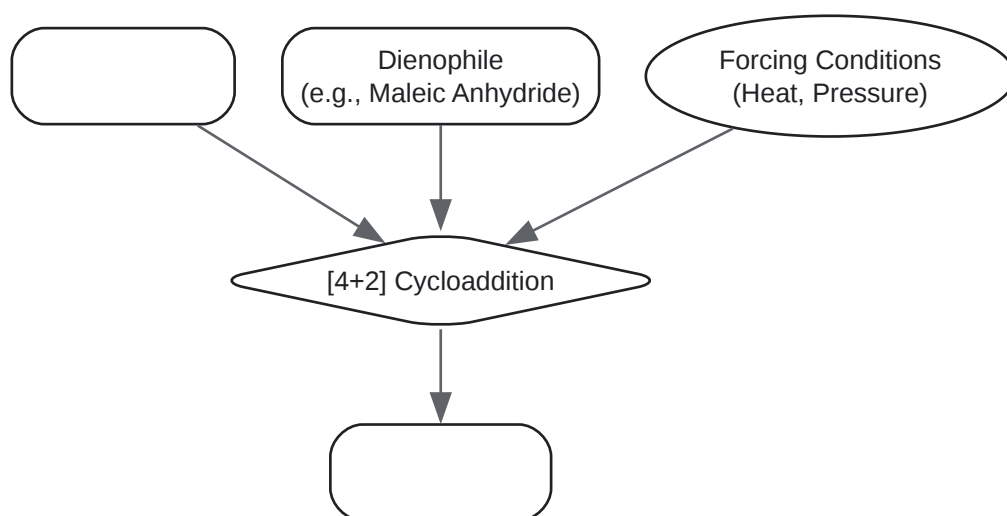
Reactivity and Potential Applications

Furan and its derivatives are known to participate in various chemical reactions, which makes them valuable synthons in organic synthesis.

Diels-Alder Reactivity

3-Methoxyfuran is reported to exhibit Diels-Alder reactivity under forcing conditions.[3] This reaction is a powerful tool for the construction of six-membered rings and is widely used in the synthesis of complex natural products and pharmaceutical agents. The presence of the electron-donating methoxy group can influence the regioselectivity and stereoselectivity of the cycloaddition.

The logical relationship of a Diels-Alder reaction involving **3-methoxyfuran** can be visualized as follows:



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Fig. 2: Conceptual diagram of the Diels-Alder reaction of **3-methoxyfuran**.

Role in Drug Development

While specific biological activities or signaling pathway modulations for **3-methoxyfuran** itself are not well-documented in publicly available literature, furan-containing molecules are prevalent in medicinal chemistry. The furan nucleus is a versatile scaffold, and its derivatives have been investigated for a wide range of therapeutic applications. Methoxy-substituted

aromatic compounds, in general, are common motifs in drug molecules, often contributing to improved metabolic stability and receptor binding affinity. Therefore, **3-methoxyfuran** represents a potential starting material for the synthesis of novel drug candidates.

Conclusion

3-Methoxyfuran is a readily identifiable chemical compound with established physical and chemical properties. Its synthesis can be achieved through modern catalytic methods, and its reactivity, particularly in Diels-Alder reactions, makes it a potentially useful building block in organic synthesis. While direct biological applications have yet to be extensively reported, its structural motifs are relevant to the field of drug discovery. Further research into the synthesis, reactivity, and biological evaluation of **3-methoxyfuran** and its derivatives could unveil new opportunities for the development of novel therapeutics and functional materials.

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References

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